

Application Notes: Laboratory Scale Dyeing of Polyester with Disperse Orange 3

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Compound of Interest

Compound Name: Disperse orange 3

Cat. No.: B124953

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Introduction

Disperse Orange 3 (C.I. 11005) is a monoazo dye of the low molecular weight, low energy class, suitable for dyeing hydrophobic synthetic fibers such as polyester.[1][2] Due to their non-ionic nature and low water solubility, disperse dyes are applied from a fine aqueous dispersion. The dyeing mechanism for polyester involves the transfer of dye from the aqueous phase to the solid fiber, where it forms a solid solution.[3][4] This process is significantly influenced by temperature, requiring temperatures above the glass transition temperature of polyester (approx. 70-80°C) to allow dye molecules to penetrate the fiber's amorphous regions. For adequate dye uptake and levelness without a carrier, high-temperature (HT) dyeing at 120-130°C under pressure is the preferred laboratory and industrial method.[4][5]

Proper pH control, typically a slightly acidic medium (pH 4.5-5.5), is crucial for satisfactory dye exhaustion and stability.[4][6] Following the dyeing process, a reduction clearing treatment is essential to remove any dye particles adhering to the fiber surface, which significantly improves wash fastness and crocking (rubbing) fastness.[7][8]

Physicochemical Properties of Disperse Orange 3

Property	Value	Reference
C.I. Name	Disperse Orange 3	[1]
C.I. Number	11005	
CAS Number	730-40-5	[1]
Molecular Formula	C ₁₂ H ₁₀ N ₄ O ₂	[1]
Molecular Weight	242.23 g/mol	[1]
Class	Single Azo Dye	[1]
λ _{max}	415-443 nm	[2]
Melting Point	~210-220 °C	[1][2]
Solubility	Soluble in ethanol, acetone, toluene.	[1][2]
Appearance	Orange to yellow-light red powder.	[1][2]

Experimental Protocols

1. Materials and Equipment

- Fabric: Scoured and bleached 100% polyester fabric.
- Dye: **Disperse Orange 3** (90% dye content).[9]
- Chemicals:
 - Anionic Dispersing Agent (e.g., sodium lignosulfonate-based).
 - Acetic Acid (Glacial) for pH adjustment.
 - Sodium Hydroxide (Caustic Soda).
 - Sodium Hydrosulphite (Reducing Agent).

- Non-ionic detergent.
- Equipment:
 - Laboratory-scale high-temperature dyeing machine (e.g., Glycerine or Infrared bath).
 - Stainless steel dye pots.
 - Analytical balance.
 - pH meter.
 - Graduated cylinders and beakers.
 - Stirring rods.
 - Drying oven.

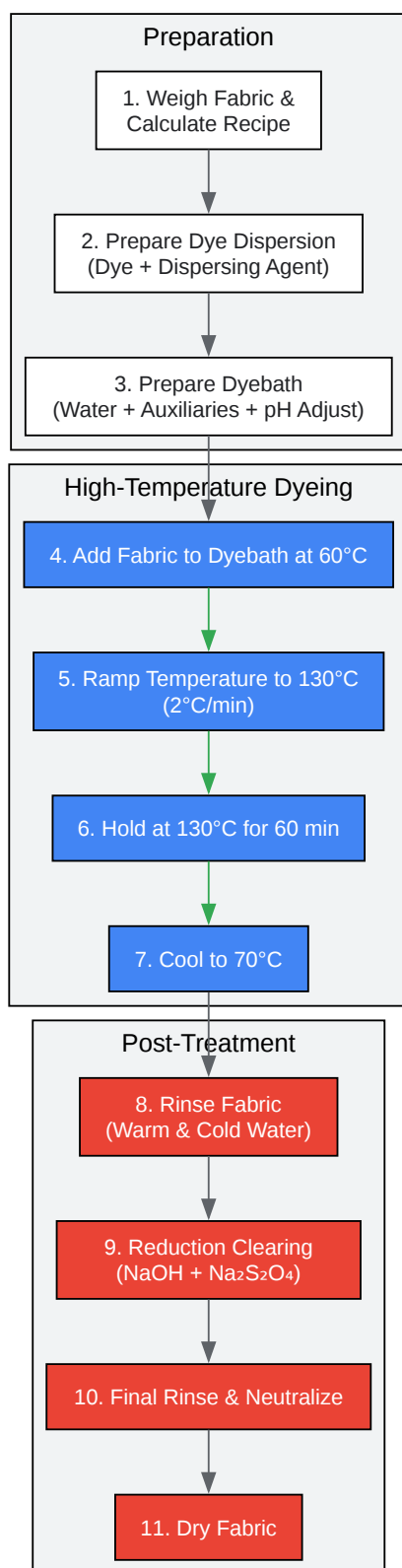
2. High-Temperature (HT) Exhaust Dyeing Protocol

This protocol is designed for a 2% on weight of fabric (o.w.f) shade.

- Fabric Preparation: Cut a 5-gram sample of the polyester fabric. Record its precise weight.
- Dye Dispersion Preparation:
 - Calculate the required amount of **Disperse Orange 3** dye (e.g., for a 2% shade on a 5g fabric sample, 0.1 g of dye is needed).
 - Create a smooth paste of the dye powder with a small amount of water and 1 g/L of a dispersing agent.
 - Gradually add warm water (40-50°C) to the paste while stirring to form a fine, stable dispersion.
- Dye Bath Preparation:
 - Set the material-to-liquor ratio (M:L) to 1:30. For a 5g fabric sample, the total volume will be 150 mL.

- Fill the dye pot with the calculated volume of deionized water.
- Add 1 g/L of the dispersing agent to the dyebath.
- Adjust the pH of the dyebath to 4.5 - 5.5 using acetic acid.[\[4\]](#)[\[7\]](#)
- Add the prepared dye dispersion to the dyebath and stir for homogeneity.
- Dyeing Procedure:
 - Introduce the polyester fabric sample into the dyebath at approximately 60°C.[\[4\]](#)
 - Seal the dye pot and place it in the dyeing machine.
 - Raise the temperature from 60°C to 130°C at a rate of 2°C/minute.[\[10\]](#)
 - Hold the temperature at 130°C for 60 minutes to allow for dye diffusion and fixation.[\[4\]](#)[\[8\]](#)
 - Cool the dyebath down to 70°C at a rate of 2.5°C/minute.[\[10\]](#)
 - Remove the dyed fabric sample from the pot and rinse thoroughly with warm water, followed by cold water.

Experimental Workflow



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Caption: High-temperature exhaust dyeing workflow for polyester.

3. Post-Dyeing Reduction Clearing Protocol

This step is critical for removing surface dye and achieving good fastness properties.

- Prepare a fresh bath at a 1:40 liquor ratio with water at 60°C.
- Add the following chemicals to the bath:
 - Sodium Hydroxide: 2 g/L
 - Sodium Hydrosulphite: 2 g/L[7]
- Immerse the rinsed, dyed fabric into the reduction clearing bath.
- Maintain the temperature at 60-80°C for 15-20 minutes.[7][8]
- Remove the fabric and rinse thoroughly with hot water, then cold water, until the water runs clear.
- Neutralize the fabric in a bath containing 1 g/L of acetic acid for 5 minutes.
- Perform a final cold water rinse.
- Dry the fabric in an oven or air dry.

Typical Performance Data

The following table summarizes typical quantitative data for polyester dyed with disperse dyes. Actual values for **Disperse Orange 3** may vary based on the specific dyeing conditions, fabric construction, and testing methodology.

Performance Metric	Standard Test Method	Typical Result/Rating	Reference
Color Yield (K/S)	Reflectance Spectrophotometry (Kubelka-Munk)	Dependent on shade % (e.g., 15-25 for medium shades)	[11][12]
Dye Exhaustion (%)	Spectrophotometric analysis of dyebath	> 90% (under optimal HT conditions)	[11][13]
Washing Fastness	ISO 105-C06 / AATCC 61	4-5 (Good to Excellent)	[12][14][15]
Light Fastness	ISO 105-B02 / AATCC 16	5-6 (Moderate to Good)	[15]
Rubbing Fastness (Crocking)	ISO 105-X12 / AATCC 8	Dry: 4-5 (Good to Excellent)Wet: 4 (Good)	[12][14]
Perspiration Fastness	ISO 105-E04 / AATCC 15	4-5 (Good to Excellent)	[6][14]

(Ratings are based on a 1-5 Grey Scale, where 5 indicates negligible or no change.)

Safety Precautions

- **Disperse Orange 3** is classified as a skin irritant and sensitizer.[16] It may cause an allergic skin reaction.
- Always handle the dye powder and chemicals in a well-ventilated area or fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **Disperse Orange 3** and all other chemicals before use for complete safety and handling information.

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- To cite this document: BenchChem. [Application Notes: Laboratory Scale Dyeing of Polyester with Disperse Orange 3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124953#laboratory-scale-dyeing-of-polyester-with-disperse-orange-3]

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